

3-Bromo-2-hydroxy-5-nitropyridine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-2-hydroxy-5-nitropyridine

Cat. No.: B090974

[Get Quote](#)

An In-depth Technical Guide on 3-Bromo-2-hydroxy-5-nitropyridine

This guide provides essential physicochemical data for **3-Bromo-2-hydroxy-5-nitropyridine**, a compound relevant to researchers, scientists, and professionals in drug development.

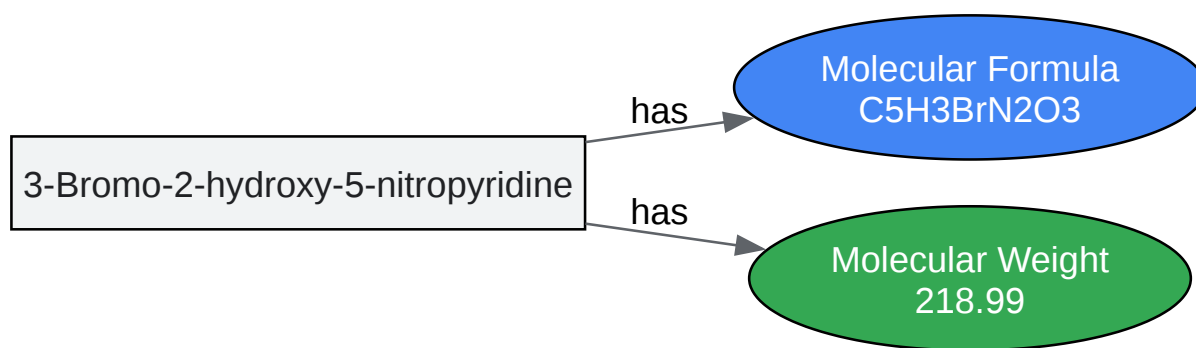
Physicochemical Properties

The fundamental molecular characteristics of **3-Bromo-2-hydroxy-5-nitropyridine** are summarized below.

Property	Value
Molecular Formula	C5H3BrN2O3[1][2]
Molecular Weight	218.99 g/mol [1]

Logical Relationship of Molecular Data

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.



[Click to download full resolution via product page](#)

Caption: Relationship between chemical name, formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 3-Bromo-2-hydroxy-5-nitropyridine | C5H3BrN2O3 | CID 613279 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Bromo-2-hydroxy-5-nitropyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090974#3-bromo-2-hydroxy-5-nitropyridine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com